N,N-Diphenylcinnamamide: A Comprehensive Guide for Research Applications

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Compound of Interest

Compound Name:	*N,N-Diphenylcinnamamide*
CAS No.:	*50395-70-5*
Cat. No.:	*B1350124*

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This document serves as a detailed technical guide for researchers, scientists, and drug development professionals interested in the potential applications of the research chemical **N,N-Diphenylcinnamamide**. This guide provides an in-depth overview of its scientific background, potential therapeutic applications, and detailed protocols for its synthesis and biological evaluation.

Introduction: The Scientific Context of N,N-Diphenylcinnamamide

N,N-Diphenylcinnamamide belongs to the cinnamamide class of compounds, which are derivatives of cinnamic acid. Cinnamic acid and its derivatives are naturally occurring compounds found in various plants and are known to possess a wide range of biological activities, including anticancer, antioxidant, antimicrobial, and anti-inflammatory properties. The core structure of cinnamamides, featuring an α,β-unsaturated carbonyl group, is a key pharmacophore that allows for interaction with various biological targets.

N,N-Diphenylcinnamamide (CAS No. 50395-70-5) is a synthetic derivative with the molecular formula $C_{21}H_{17}NO$. Its chemical structure is characterized by a cinnamoyl group attached to a

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diphenylamine moiety. This unique combination of a reactive cinnamoyl core and bulky, lipophilic diphenyl groups suggests a distinct pharmacological profile that warrants investigation.

Table 1: Physicochemical Properties of **N,N-Diphenylcinnamamide**

Property	Value
CAS Number	50395-70-5
Molecular Formula	$C_{21}H_{17}NO$
Molecular Weight	299.37 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in organic solvents such as DMSO and ethanol. Insoluble in water.
Storage	Store in a cool, dry, and well-ventilated area away from incompatible substances.

Potential Research Applications

The structural features of **N,N-Diphenylcinnamamide** suggest its potential utility in several areas of biomedical research:

- Anticancer Research: Cinnamamide derivatives have been investigated for their cytotoxic effects against various cancer cell lines. The α,β-unsaturated carbonyl system can act as a Michael acceptor, potentially reacting with nucleophilic residues in proteins involved in cancer cell proliferation and survival.

- Antioxidant and Cytoprotective Studies: A key area of interest is the potential for **N,N-Diphenylcinnamamide** to activate the Nrf2/ARE (Nuclear factor erythroid 2-related factor 2/Antioxidant Response Element) signaling pathway. This pathway is a master regulator of the cellular antioxidant response, and its activation can protect cells from oxidative stress-induced damage.

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- Antimicrobial Research: Various cinnamamide derivatives have demonstrated activity against a range of bacterial and fungal pathogens. **N,N-Diphenylcinnamamide** could be explored for its potential to inhibit microbial growth.

- Drug Discovery and Medicinal Chemistry: The compound can serve as a lead structure for the synthesis of novel derivatives with improved potency, selectivity, and pharmacokinetic properties. Its synthesis allows for the exploration of structure-activity relationships (SAR) within this chemical class.

Mechanism of Action: The Nrf2/ARE Signaling Pathway

A primary hypothesized mechanism of action for the cytoprotective effects of cinnamamides is the activation of the Nrf2/ARE signaling pathway. Under normal conditions, Nrf2 is kept in the cytoplasm by its inhibitor, Keap1 (Kelch-like ECH-associated protein 1), which facilitates its ubiquitination and subsequent degradation by the proteasome.

Electrophilic compounds, such as those containing a Michael acceptor moiety like **N,N-Diphenylcinnamamide**, can react with cysteine residues on Keap1. This modification leads to a conformational change in Keap1, causing it to release Nrf2. The stabilized Nrf2 then translocates to the nucleus, where it heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of various cytoprotective genes. This leads to the transcription of a battery of antioxidant and detoxifying enzymes, such as heme oxygenase-1 (HO-1) and NAD(P)H:quinone oxidoreductase 1 (NQO1).

Caption: Proposed mechanism of Nrf2 activation by **N,N-Diphenylcinnamamide**.

Experimental Protocols

The following protocols are provided as a starting point for the investigation of **N,N-Diphenylcinnamamide**. Researchers should optimize these protocols for their specific experimental systems.

Synthesis of N,N-Diphenylcinnamamide

This protocol describes a general method for the synthesis of **N,N-Diphenylcinnamamide** from cinnamoyl chloride and diphenylamine.

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Materials:

- Cinnamoyl chloride
- Diphenylamine
- Triethylamine (or another suitable base)
- Dichloromethane (DCM) or another suitable aprotic solvent
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve diphenylamine (1.0 eq) and triethylamine (1.2 eq) in anhydrous DCM.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of cinnamoyl chloride (1.1 eq) in anhydrous DCM to the reaction mixture dropwise.
- Allow the reaction to warm to room temperature and stir for 4-6 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- Quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.

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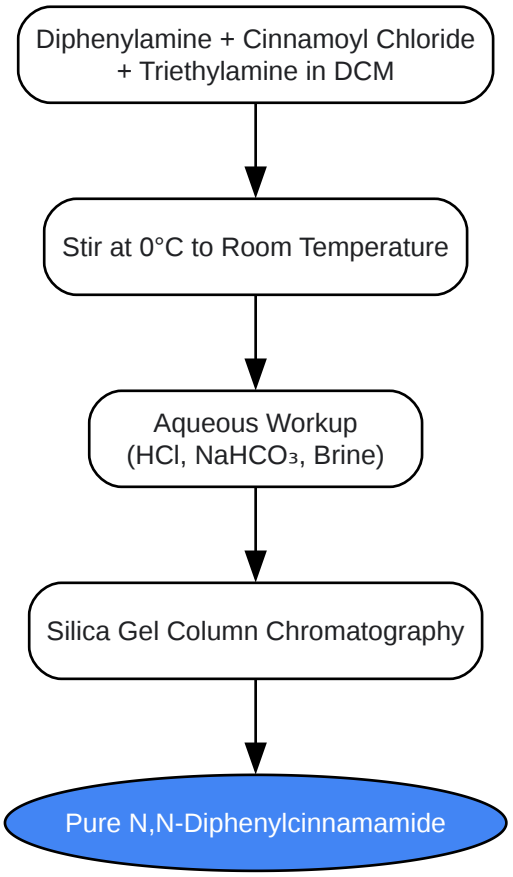
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure **N,N-Diphenylcinnamamide**.
- Characterize the final product by ^{1}H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.



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Caption: General workflow for the synthesis of **N,N-Diphenylcinnamamide**.

In Vitro Anticancer Activity: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity, which is often used as a measure of cell viability.

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Materials:

- Cancer cell line of interest (e.g., HeLa, MCF-7, A549)
- Complete cell culture medium
- **N,N-Diphenylcinnamamide** stock solution (e.g., 10 mM in DMSO)
- MTT solution (5 mg/mL in PBS)
- DMSO
- 96-well plates
- Multichannel pipette
- Plate reader

Procedure:

- Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium and incubate for 24 hours at 37°C in a 5% CO_2 incubator.
- Prepare serial dilutions of **N,N-Diphenylcinnamamide** in complete medium from the stock solution.
- After 24 hours, remove the medium from the wells and replace it with 100 µL of the medium containing different concentrations of the compound. Include a vehicle control (medium with the same concentration of DMSO as the highest compound concentration) and a blank control (medium only).
- Incubate the plate for 48-72 hours at 37°C in a 5% CO_2 incubator.
- After the incubation period, add 10 µL of MTT solution to each well and incubate for another 4 hours.
- Carefully remove the medium containing MTT and add 100 µL of DMSO to each well to dissolve the formazan crystals.

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- Gently shake the plate for 5-10 minutes to ensure complete dissolution.
- Measure the absorbance at 570 nm using a plate reader.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC_{50} value (the concentration of the compound that inhibits 50% of cell growth).

Western Blot Analysis of Nrf2 Activation

This protocol is for determining the effect of **N,N-Diphenylcinnamamide** on the nuclear translocation of Nrf2.

Materials:

- Cell line of interest
- **N,N-Diphenylcinnamamide**
- Cell lysis buffer (RIPA buffer with protease and phosphatase inhibitors)
- Nuclear and cytoplasmic extraction kit
- BCA protein assay kit
- SDS-PAGE gels
- Transfer buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (anti-Nrf2, anti-Lamin B1 for nuclear fraction, anti-GAPDH or β-actin for cytoplasmic fraction)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

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- Imaging system

Procedure:

- Plate cells and treat with **N,N-Diphenylcinnamamide** at various concentrations and for different time points. Include a positive control (e.g., sulforaphane) and a vehicle control.
- After treatment, wash the cells with ice-cold PBS and harvest them.
- Perform nuclear and cytoplasmic fractionation using a commercial kit according to the manufacturer's instructions.
- Determine the protein concentration of the nuclear and cytoplasmic extracts using the BCA assay.
- Prepare protein samples with Laemmli buffer and denature by heating.
- Load equal amounts of protein onto an SDS-PAGE gel and perform electrophoresis.
- Transfer the separated proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary antibody against Nrf2 overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Add the chemiluminescent substrate and visualize the protein bands using an imaging system.
- To ensure equal loading, probe the membranes with antibodies against Lamin B1 (for nuclear fractions) and GAPDH or β-actin (for cytoplasmic fractions).
- Quantify the band intensities to determine the relative increase in nuclear Nrf2 levels.

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Data Presentation

While specific quantitative data for **N,N-Diphenylcinnamamide** is not yet widely available in the public domain, researchers can present their findings in a clear and concise manner. Below are examples of how to tabulate data for anticancer and antimicrobial activities.

Table 2: Example of IC_{50} Data Presentation for **N,N-Diphenylcinnamamide**

Cell Line	Compound	IC_{50} (µM) ± SD
HeLa	N,N-Diphenylcinnamamide	Experimental Value
MCF-7	N,N-Diphenylcinnamamide	Experimental Value
A549	N,N-Diphenylcinnamamide	Experimental Value

Table 3: Example of MIC Data Presentation for **N,N-Diphenylcinnamamide**

Microbial Strain	Compound	MIC (µg/mL)
Staphylococcus aureus	N,N-Diphenylcinnamamide	Experimental Value
Escherichia coli	N,N-Diphenylcinnamamide	Experimental Value
Candida albicans	N,N-Diphenylcinnamamide	Experimental Value

Safety and Handling

N,N-Diphenylcinnamamide is a research chemical and should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area or a fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place.

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- Disposal: Dispose of in accordance with local, state, and federal regulations.

Consult the Safety Data Sheet (SDS) for this compound for more detailed information.

Conclusion

N,N-Diphenylcinnamamide is a promising research chemical with potential applications in anticancer, antioxidant, and antimicrobial studies. Its ability to potentially modulate the Nrf2/ARE signaling pathway makes it a particularly interesting candidate for further investigation. The protocols provided in this guide offer a framework for researchers to synthesize and evaluate the biological activities of this compound. Further research is warranted to fully elucidate its mechanism of action and therapeutic potential.

References

- Due to the limited availability of specific literature on **N,N-Diphenylcinnamamide**, the references provided are for the broader class of cinnamamides and general laboratory protocols.

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